

ASP1126: A Technical Guide to its S1P Receptor Selectivity Profile

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Compound of Interest

Compound Name: ASP1126

Cat. No.: B8366966

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ASP1126 is a potent and orally active agonist of the Sphingosine-1-Phosphate (S1P) receptor family, with a notable selectivity profile that makes it a compound of significant interest for therapeutic development. S1P receptors are a class of G protein-coupled receptors (GPCRs) that play crucial roles in regulating a wide array of physiological processes, including lymphocyte trafficking, endothelial barrier function, and heart rate. There are five known subtypes of S1P receptors (S1P1-S1P5), and the specific physiological or pathological effects of S1P signaling are dictated by the receptor subtype through which it is mediated. Consequently, the development of subtype-selective S1P receptor modulators is a key objective in the pursuit of targeted therapies with improved efficacy and safety profiles.

This technical guide provides an in-depth overview of the target receptor selectivity profile of **ASP1126**, with a focus on its activity at the human S1P receptors. The information presented herein is intended to support researchers, scientists, and drug development professionals in their evaluation and potential application of this compound.

Quantitative Selectivity Profile of ASP1126

The selectivity of **ASP1126** for the different human S1P receptor subtypes has been primarily characterized using GTPyS binding assays. This functional assay measures the activation of G proteins coupled to the receptor of interest upon agonist stimulation. The potency of an agonist is typically expressed as the half-maximal effective concentration (EC₅₀), which represents the concentration of the agonist that produces 50% of the maximal response.

The available data demonstrates that **ASP1126** is a potent agonist of the human S1P1 receptor, with significantly lower potency at the S1P3 receptor. **ASP1126** preferentially activated S1P1 as compared to S1P3 in human GTPyS assays.^[1]

Table 1: **ASP1126** Potency (EC₅₀) at Human S1P Receptors

Receptor Subtype	EC ₅₀ (nM)
hS1P1	7.12
hS1P2	Data not publicly available
hS1P3	517
hS1P4	Data not publicly available
hS1P5	Data not publicly available

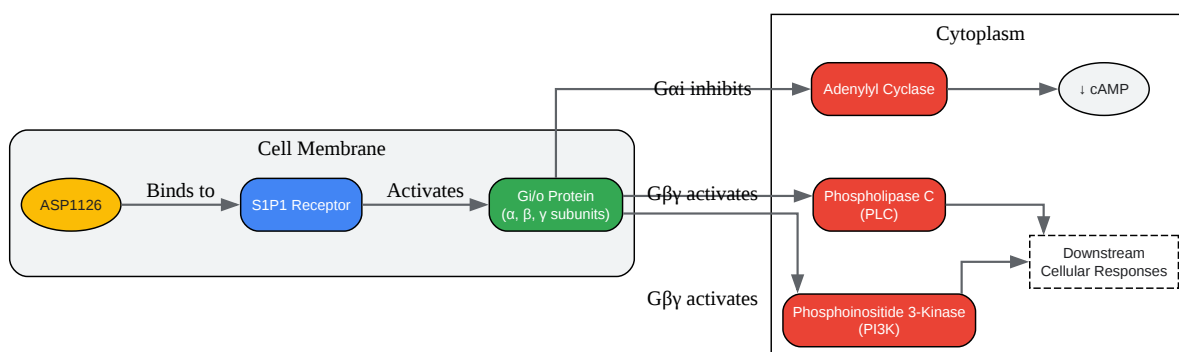
Data obtained from GTPyS-binding assays.

The selectivity of **ASP1126** for S1P1 over S1P3 is approximately 73-fold. The EC₅₀ values for hS1P2, hS1P4, and hS1P5 are not currently available in the public domain.

Signaling Pathway

Activation of the S1P1 receptor by an agonist like **ASP1126** initiates a cascade of intracellular signaling events. The S1P1 receptor is primarily coupled to the Gi/o family of G proteins. Upon agonist binding, the G α i subunit dissociates from the G β γ dimer and inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. The G β γ subunit can activate various downstream effectors, including Phospholipase C (PLC) and Phosphoinositide 3-kinase

(PI3K), leading to the modulation of cellular processes such as cell survival, proliferation, and migration.



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S1P1 Receptor Signaling Pathway

Experimental Protocols

The following is a representative protocol for a GTPyS binding assay used to determine the potency of compounds like **ASP1126** at S1P receptors. This protocol is based on generally accepted methodologies in the field.

GTPyS Binding Assay

Objective: To measure the agonist-stimulated binding of [³⁵S]GTPyS to G proteins coupled to a specific S1P receptor subtype expressed in a cell membrane preparation.

Materials:

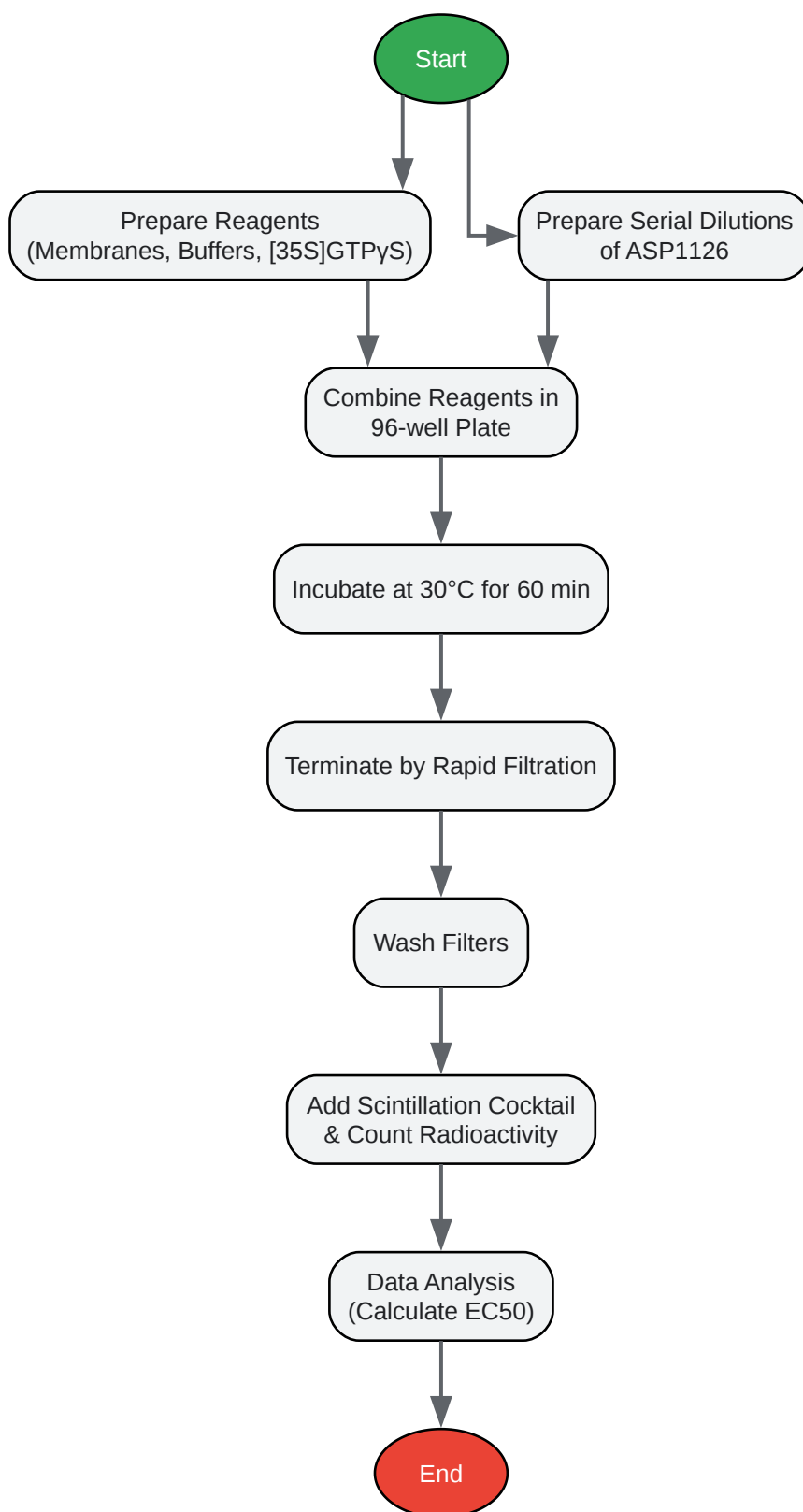
- Cell membranes expressing the human S1P receptor of interest (e.g., hS1P1, hS1P3).
- [³⁵S]GTPyS (radioligand).

- Non-labeled GTPyS (for non-specific binding determination).
- **ASP1126** (test compound).
- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 100 mM NaCl, 5 mM MgCl₂, 1 mM EDTA, 1 μM GDP.
- Scintillation cocktail.
- 96-well filter plates.
- Scintillation counter.

Procedure:

- Compound Preparation: Prepare serial dilutions of **ASP1126** in the assay buffer.
- Reaction Mixture Preparation: In a 96-well plate, add the following components in order:
 - Assay buffer.
 - Cell membranes expressing the target S1P receptor.
 - Serial dilutions of **ASP1126** or vehicle control.
 - [³⁵S]GTPyS.
- Incubation: Incubate the reaction mixture at 30°C for 60 minutes with gentle agitation.
- Termination of Reaction: Terminate the assay by rapid filtration through the 96-well filter plates using a cell harvester.
- Washing: Wash the filters multiple times with ice-cold wash buffer (e.g., 50 mM Tris-HCl, pH 7.4) to remove unbound [³⁵S]GTPyS.
- Scintillation Counting: Dry the filter plates, add scintillation cocktail to each well, and count the radioactivity using a scintillation counter.
- Data Analysis:

- Subtract the non-specific binding (determined in the presence of excess non-labeled GTPyS) from all measurements.
- Plot the specific binding of [35S]GTPyS as a function of the **ASP1126** concentration.
- Fit the data to a sigmoidal dose-response curve using non-linear regression analysis to determine the EC50 value.



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GTPyS Binding Assay Workflow

Conclusion

ASP1126 is a potent and selective agonist for the human S1P1 receptor. Its selectivity profile, particularly its significantly lower potency at the S1P3 receptor, suggests a potential for a favorable therapeutic window, as S1P3 activation has been associated with certain adverse effects. The quantitative data and experimental methodologies presented in this guide provide a foundation for further investigation and development of **ASP1126** as a targeted therapeutic agent. Further studies to elucidate the full selectivity profile across all S1P receptor subtypes would be beneficial for a more comprehensive understanding of its pharmacological properties.

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References

- [1. ASP1126, a Novel Sphingosine-1-Phosphate-Selective Agonist With a Favorable Safety Profile, Prolongs Allograft Survival in Rats and Nonhuman Primates in Combination With Tacrolimus With a Broad Safety Margin for Bradycardia - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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